

BDP FL Ceramide: A Technical Guide to its Photophysical Characteristics and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: BDP FL ceramide

Cat. No.: B15557340

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

BDP FL ceramide is a synthetic, fluorescent lipid analog that has become an invaluable tool for researchers in cell biology, particularly for visualizing the Golgi apparatus.^{[1][2]} This guide provides an in-depth overview of its core photophysical properties, detailed experimental protocols for its use, and a visual representation of its mechanism of action. **BDP FL ceramide** is formed by the conjugation of the bright, green-emitting BDP FL fluorophore with sphingosine.^[3] Its structure mimics natural ceramides, allowing it to be incorporated into cellular membranes and trafficked to the Golgi apparatus.^{[1][2]} This specific targeting, combined with the excellent photostability of the BDP FL dye, makes it an ideal probe for live-cell imaging and studying lipid metabolism and transport.^[1]

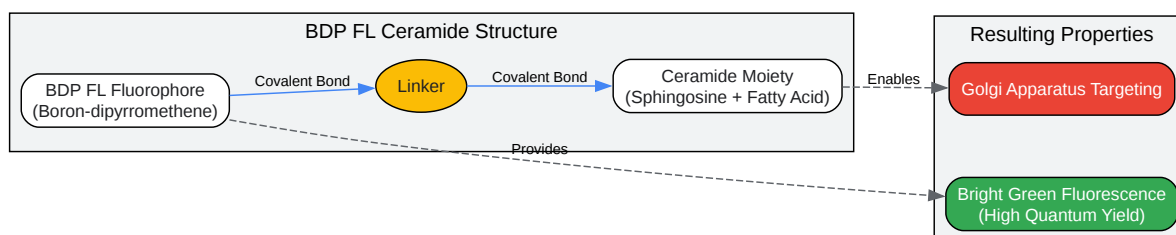
Core Photophysical Characteristics

The fluorescence of **BDP FL ceramide** is characterized by its high quantum yield and molar extinction coefficient, contributing to its bright signal in microscopy applications. The photophysical parameters are summarized in the table below.

Photophysical Parameter	Value	Reference
Maximum Excitation Wavelength (λ_{ex})	503 nm	[1]
Maximum Emission Wavelength (λ_{em})	509 nm - 512 nm	[1][3]
Molar Extinction Coefficient (ϵ)	>80,000 $\text{cm}^{-1}\text{M}^{-1}$	[4]
Fluorescence Quantum Yield (Φ_F)	~1.0 (in some environments)	[4]
Fluorescence Lifetime (τ)	~5 nanoseconds	[5]

Structure-Function Relationship

The utility of **BDP FL ceramide** as a fluorescent probe is a direct result of its chemical structure, which combines a fluorescent moiety with a biological targeting molecule.

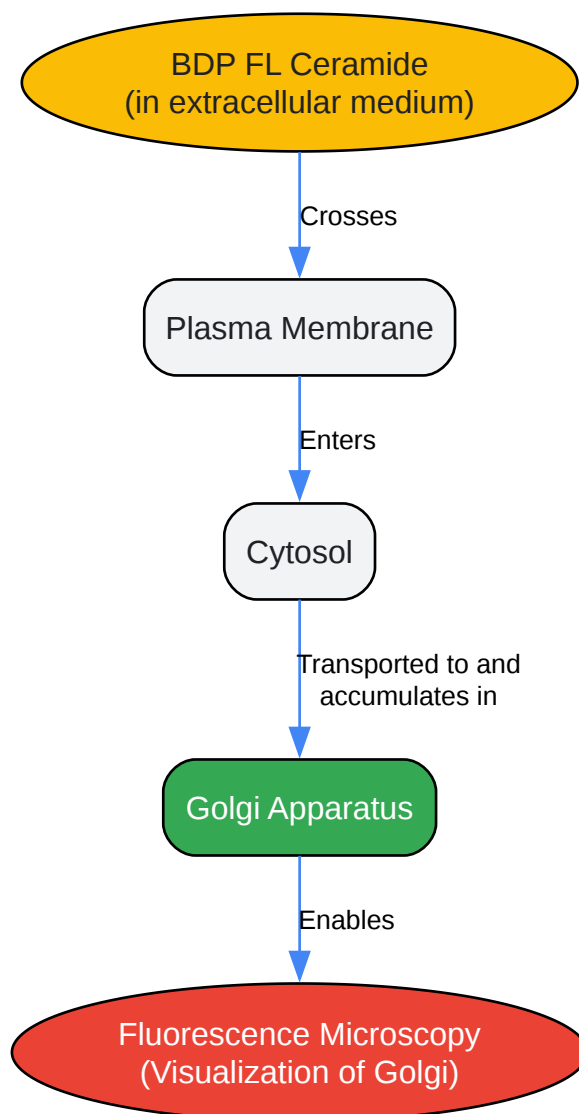


[Click to download full resolution via product page](#)

Caption: Logical relationship between the structure of **BDP FL ceramide** and its resulting fluorescent and targeting properties.

Cellular Trafficking and Localization

BDP FL ceramide is cell-permeant and, once inside the cell, it is recognized by the cellular machinery that transports endogenous ceramides. This leads to its accumulation in the membranes of the Golgi apparatus.



[Click to download full resolution via product page](#)

Caption: Cellular trafficking pathway of **BDP FL ceramide** leading to its localization in the Golgi apparatus.

Experimental Protocols

Staining the Golgi Apparatus in Live Cells

This protocol is adapted from established methods for labeling the Golgi apparatus in living cells.

Materials:

- **BDP FL ceramide** stock solution (1 mM in DMSO)
- Hanks' Balanced Salt Solution (HBSS) or other suitable imaging medium
- Fetal Bovine Serum (FBS)
- Cells cultured on glass-bottom dishes or coverslips

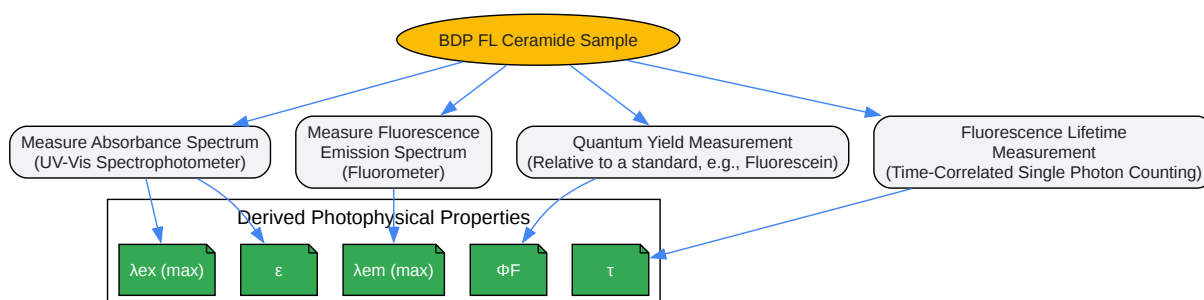
Procedure:

- Prepare Staining Solution: Dilute the **BDP FL ceramide** stock solution to a final concentration of 5 μ M in HBSS. For some cell types, complexing the probe with BSA can enhance uptake.
- Cell Preparation: Grow cells to the desired confluency on a suitable imaging substrate.
- Staining:
 - Remove the culture medium from the cells.
 - Wash the cells once with HBSS.
 - Add the 5 μ M **BDP FL ceramide** staining solution to the cells.
 - Incubate for 30 minutes at 37°C.
- Washing:
 - Aspirate the staining solution.
 - Wash the cells three times with HBSS.
- Imaging:

- Add fresh HBSS or culture medium without phenol red to the cells.
- Image the cells using a fluorescence microscope with appropriate filter sets for green fluorescence (Excitation: ~490-505 nm, Emission: ~510-540 nm).

Experimental Workflow for Photophysical Characterization

The determination of the key photophysical properties of **BDP FL ceramide** involves a series of spectroscopic measurements.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the characterization of the photophysical properties of **BDP FL ceramide**.

Conclusion

BDP FL ceramide stands out as a robust and reliable fluorescent probe for the visualization and study of the Golgi apparatus and lipid dynamics within living cells. Its excellent photophysical properties, including high brightness and photostability, coupled with its specific subcellular targeting, make it an indispensable tool for researchers in various fields of life sciences. The provided data and protocols serve as a comprehensive resource for the effective application of this powerful fluorescent lipid analog.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bodipy BDP FL ceramide | AxisPharm [axispharm.com]
- 2. lumiprobe.com [lumiprobe.com]
- 3. BDP FL ceramide - Immunomart [immunomart.com]
- 4. BODIPY Dye Series—Section 1.4 | Thermo Fisher Scientific - JP [thermofisher.com]
- 5. Using BODIPY FL-Sphingolipid Analogs to Study Sphingolipid Metabolism in Mouse Embryonic Stem Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [BDP FL Ceramide: A Technical Guide to its Photophysical Characteristics and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557340/docs#bdp-fl-ceramide-a-technical-guide-to-its-photophysical-characteristics-and-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)